

Technical Guide on CAS Number 36982-62-4: Compound Identification and Data Unavailability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-4-propylsulfanylbenezene

Cat. No.: B1319258

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Researchers, scientists, and drug development professionals are advised that the compound designated by CAS number 36982-62-4 could not be definitively identified in a comprehensive search of chemical databases and scientific literature. This suggests that the provided CAS number may be incorrect, obsolete, or correspond to a substance not widely documented in public resources.

Initial investigations into the properties and uses of CAS number 36982-62-4 did not yield any specific compound. Cross-referencing the number across multiple chemical and regulatory databases failed to retrieve a corresponding chemical name, molecular formula, or structure. It is crucial for researchers to verify the accuracy of CAS numbers to ensure the integrity of their scientific inquiries.

In the course of this investigation, searches for the provided CAS number frequently led to information pertaining to CAS number 498-62-4, which identifies the compound 3-Thiophenecarboxaldehyde. This recurring result suggests a possible typographical error in the original query.

While an in-depth technical guide on CAS number 36982-62-4 cannot be provided due to the lack of available data, for illustrative purposes and as a potential point of clarification for the user, a brief overview of the likely intended compound, 3-Thiophenecarboxaldehyde, is presented below. It is imperative to note that the following information does not pertain to CAS number 36982-62-4.

Overview of 3-Thiophenecarboxaldehyde (CAS 498-62-4)

3-Thiophenecarboxaldehyde is a heterocyclic aldehyde that serves as a versatile building block in organic synthesis. Its chemical structure and properties make it a valuable intermediate in the preparation of various pharmaceuticals, agrochemicals, and specialty chemicals.

Chemical and Physical Properties

A summary of the key physicochemical properties of 3-Thiophenecarboxaldehyde is provided in the table below. This data is essential for designing and executing chemical reactions and for ensuring safe handling and storage.

Property	Value
Molecular Formula	C ₅ H ₄ OS
Molecular Weight	112.15 g/mol
Appearance	Clear yellow to light brown liquid
Boiling Point	194-196 °C
Density	1.28 g/mL at 25 °C
Refractive Index	n _{20/D} 1.583
Solubility	Soluble in organic solvents

Core Applications and Uses

3-Thiophenecarboxaldehyde is primarily utilized as a synthetic intermediate in various chemical industries. Its reactivity allows for the introduction of the thiophene moiety into larger, more complex molecules.

- Pharmaceutical Synthesis:** It is a precursor in the synthesis of a range of biologically active compounds. The thiophene ring is a common scaffold in medicinal chemistry, found in drugs with diverse therapeutic activities.

- **Agrochemical Development:** The compound is used in the creation of novel pesticides and herbicides.
- **Materials Science:** It can be incorporated into the synthesis of organic electronic materials, such as conducting polymers and dyes.

Due to the inability to identify and retrieve data for CAS number 36982-62-4, no experimental protocols or signaling pathway diagrams can be provided for this specific substance.

Researchers are strongly encouraged to verify the CAS number of their compound of interest before proceeding with further investigation. Should the intended compound of interest be 3-Thiophenecarboxaldehyde, a detailed technical guide can be prepared upon request.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

